

Improving the solubility of Disodium mesoxalate for in vitro studies

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Compound of Interest

Compound Name: Disodium mesoxalate

Cat. No.: B1617692

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Technical Support Center: Disodium Mesoxalate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively using **Disodium Mesoxalate** for in vitro studies.

Frequently Asked Questions (FAQs)

Q1: What is **Disodium Mesoxalate** and what is its behavior in aqueous solutions?

A1: **Disodium mesoxalate**, also known as disodium dihydroxymalonate or ketomalononic acid disodium salt, is the sodium salt of mesoxalic acid. In aqueous solutions, mesoxalic acid readily hydrates to form dihydroxymalononic acid. Therefore, when you dissolve **disodium mesoxalate** in water-based buffers, the predominant species in solution is the dihydroxymalonate dianion.

Q2: What are the recommended solvents for dissolving **Disodium Mesoxalate**?

A2: The recommended solvents for **Disodium Mesoxalate** are water and Phosphate Buffered Saline (PBS). Its solubility in Dimethyl Sulfoxide (DMSO) is reported inconsistently, with some sources indicating it is insoluble or only slightly soluble. It is advisable to first test solubility in a small amount of DMSO if its use is required for your experimental setup.

Q3: How should stock solutions of **Disodium Mesoxalate** be prepared and stored?

A3: It is recommended to prepare fresh stock solutions of **Disodium Mesoxalate** for each experiment. If storage is necessary, filter-sterilize the solution and store it in aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months). Avoid repeated freeze-thaw cycles.

Q4: Can I heat the solution to improve the solubility of **Disodium Mesoxalate**?

A4: Gentle warming can be attempted to aid dissolution. However, prolonged or excessive heating should be avoided as it may lead to degradation of the compound. A more recommended approach to assist dissolution is the use of ultrasonication.

Troubleshooting Guide

Issue 1: Disodium Mesoxalate is not dissolving or is dissolving very slowly.

Possible Cause	Troubleshooting Step
Low Solubility in the Chosen Solvent	Ensure you are using a recommended solvent such as high-purity water or PBS. If using DMSO, be aware of its limited and variable solubility.
Concentration Exceeds Solubility Limit	Check the concentration of your intended solution against the known solubility data (see Data Presentation section). If the concentration is too high, prepare a more dilute stock solution.
Insufficient Agitation	Vortex or stir the solution for a longer period. Gentle agitation is key.
Compound has Precipitated Out of Solution	Use an ultrasonic water bath to aid in the dissolution of suspended particles. This is often effective for finely dispersed precipitates.

Issue 2: The prepared solution is cloudy or shows precipitation after preparation or storage.

Possible Cause	Troubleshooting Step
Supersaturated Solution	The initial concentration may be too high, leading to precipitation over time. Prepare a fresh, more dilute solution.
pH of the Solution	The pH of the final solution can significantly impact the solubility of dicarboxylic acids. Measure the pH of your final solution. Adjusting the pH slightly towards a more alkaline value (e.g., pH 7.4-8.0) with a small amount of dilute NaOH may improve solubility. However, ensure the final pH is compatible with your experimental system.
Interaction with Components of Complex Media	When preparing solutions in complex cell culture media, interactions with divalent cations (e.g., Ca^{2+} , Mg^{2+}) or other components can sometimes lead to precipitation. If this occurs, consider preparing a concentrated stock solution in water or PBS and then diluting it to the final concentration in the cell culture medium just before use.
Improper Storage	Precipitation can occur during freeze-thaw cycles. Aliquot your stock solution into single-use volumes to minimize this. If precipitation is observed after thawing, try to redissolve it by warming the solution to 37°C and vortexing before use.

Data Presentation

Table 1: Solubility of **Disodium Mesoxalate** in Common Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Water	36	199.98	Data from vendor datasheets.
PBS (pH 7.4)	6.67	37.05	Data from vendor datasheets.
DMSO	Insoluble to Slightly Soluble	-	Conflicting reports. Test on a small scale first.

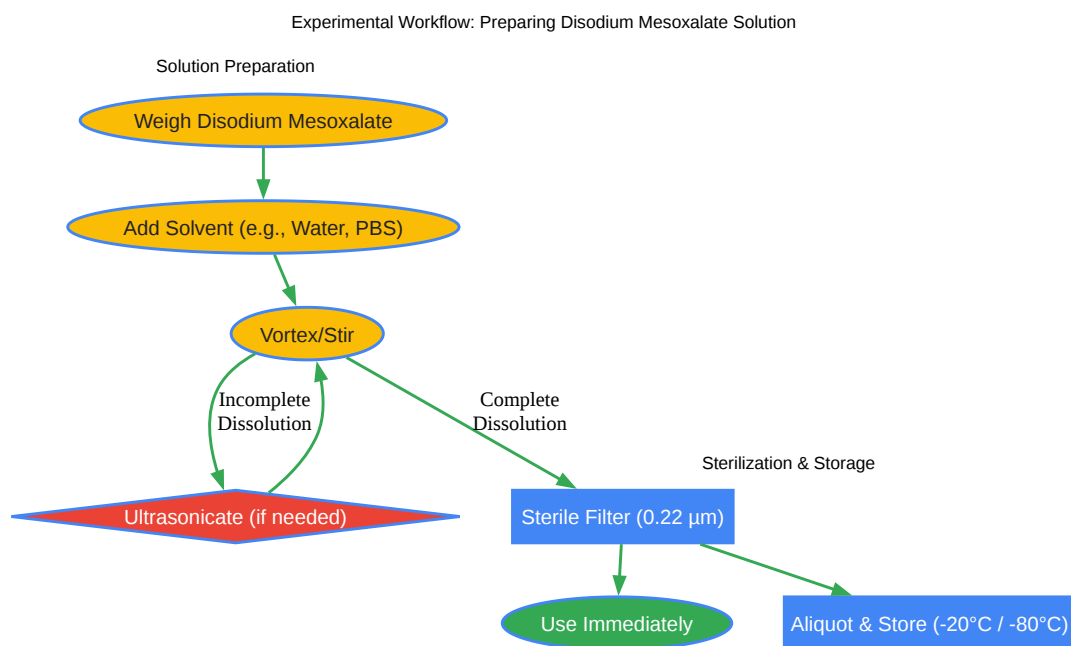
Experimental Protocols

Protocol for Preparation of a 100 mM Stock Solution of Disodium Mesoxalate in Water

- Materials:
 - Disodium Mesoxalate** (MW: 180.02 g/mol , assuming monohydrate form which is commonly sold)
 - High-purity, sterile water (e.g., Milli-Q or equivalent)
 - Sterile conical tube or vial
 - Vortex mixer
 - Ultrasonic water bath (optional)
 - Sterile 0.22 µm syringe filter
- Procedure:
 - Weigh out 18.0 mg of **Disodium Mesoxalate** powder and transfer it to a sterile conical tube.
 - Add 1.0 mL of sterile water to the tube.

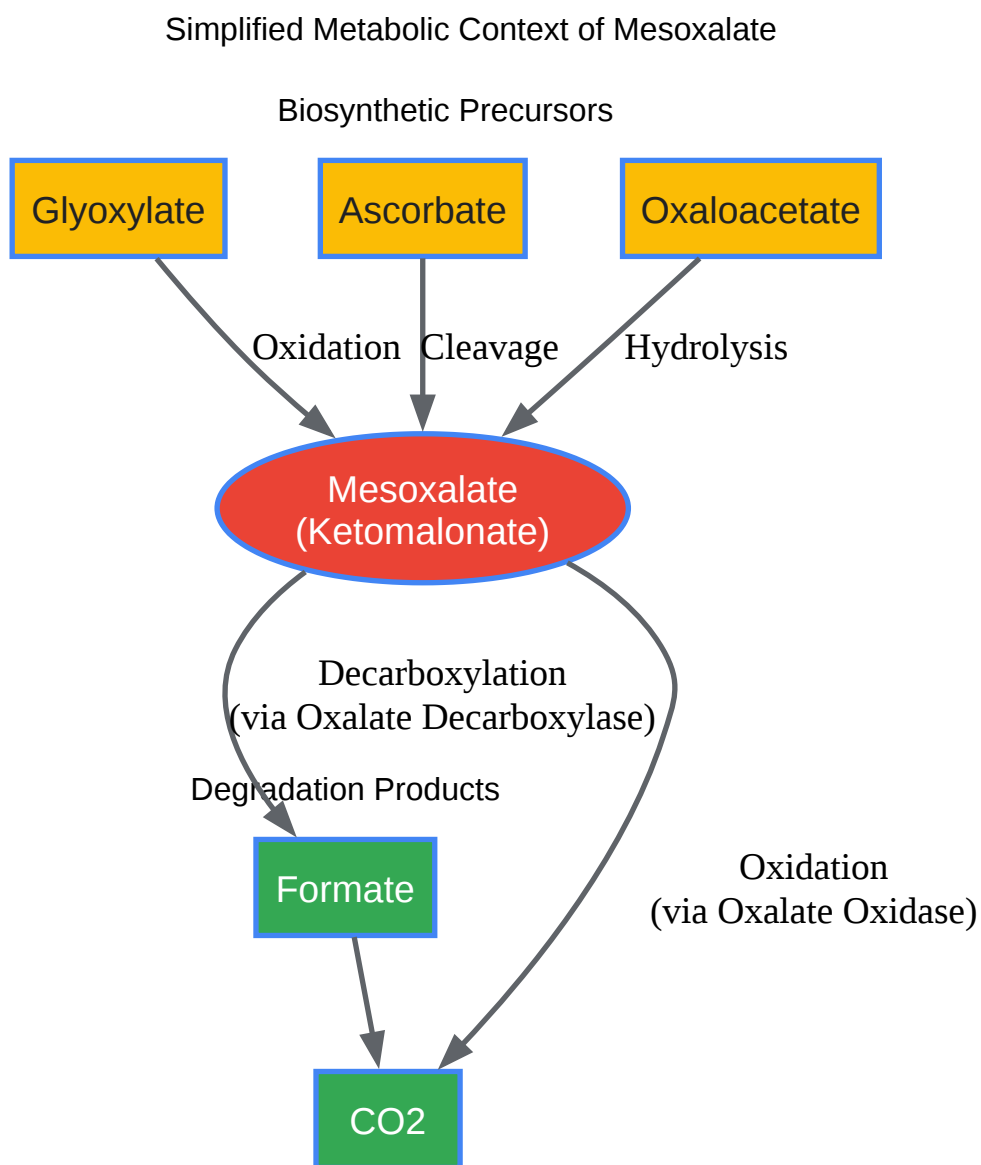
3. Vortex the solution vigorously for 1-2 minutes.
4. If the solid has not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.
5. Once fully dissolved, filter-sterilize the solution using a 0.22 μm syringe filter into a new sterile tube.
6. Use the solution immediately or aliquot and store at -20°C or -80°C .

Visualizations



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Caption: Workflow for preparing a sterile stock solution of **Disodium Mesoxalate**.



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Caption: Simplified overview of the metabolic synthesis and degradation pathways of mesoxalate.

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